

Technical Safety & Handling Guide: 4-(Methylsulfonyl)cyclohexanecarboxylic acid

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Compound of Interest

Compound Name:	4-(Methylsulfonyl)cyclohexanecarboxylic acid
CAS No.:	1557624-71-1
Cat. No.:	B2900052

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Document Control:

- Topic: Technical Safety & Handling Profile
- Compound: [4-\(Methylsulfonyl\)cyclohexanecarboxylic acid\[1\]](#)
- CAS Registry Number: [2228864-19-3\[1\]](#)
- Audience: Medicinal Chemists, Process Safety Engineers, and Lab Managers.[1]

Part 1: Executive Technical Summary[1]

4-(Methylsulfonyl)cyclohexanecarboxylic acid is a bifunctional aliphatic building block characterized by a polar sulfone motif and a reactive carboxylic acid tail.[1] It is primarily utilized in drug discovery as a scaffold for introducing polarity and metabolic stability into lead compounds, particularly in the synthesis of enzyme inhibitors (e.g., DGAT1 inhibitors) and receptor modulators.

Due to its specific functional group arrangement, this compound presents unique solubility and reactivity profiles that distinguish it from simple cyclohexanecarboxylic acids.[1] This guide

synthesizes available physicochemical data with structural structure-activity relationship (SAR) predictions to establish a robust safety protocol.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Data / Specification	Source/Rationale
CAS Number	2228864-19-3	Chemical Abstract Service
Molecular Formula	C ₈ H ₁₄ O ₄ S	Calculated
Molecular Weight	206.26 g/mol	Calculated
Appearance	White to off-white solid powder	Analogous to sulfonyl-acids
Predicted pKa	~4.6 – 4.9 (Carboxylic acid)	Analog: Cyclohexanecarboxylic acid [1]
Solubility	DMSO, Methanol, DMF, Basic Aqueous Media	Polar sulfone + Acid group
Insolubility	Hexanes, Heptane, pure Water (pH < 4)	Lipophilic backbone vs. H-bonding

Part 2: Hazard Identification & Risk Assessment[8]

GHS Classification (Predicted): Based on the functional groups (Carboxylic Acid + Sulfone) and structural analogs (e.g., trans-4-methylcyclohexanecarboxylic acid), the following GHS classifications are assigned as a prudent precautionary baseline.

Core Hazards[1][8]

- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.[1]

Toxicological Insights (SAR Analysis)

- **Acidic Moiety:** The carboxylic acid group is the primary driver for local irritation.^[1] Direct contact with mucous membranes will cause immediate discomfort and potential tissue damage if not neutralized.^[1]
- **Sulfone Stability:** The methylsulfonyl group is generally metabolically stable and less reactive than sulfoxides or sulfides.^[1] It contributes to the compound's high polarity but does not typically introduce acute systemic toxicity (e.g., unlike sulfonyl chlorides).
- **Sensitization:** No specific data exists; however, standard precautions for novel pharmaceutical intermediates assume potential for sensitization upon repeated exposure.^[1]

Part 3: Safe Handling & Operational Protocols

The "Polar-Acid" Handling Workflow

This protocol is designed to mitigate the specific risks of dust inhalation and contact irritation associated with fine acidic powders.^[1]

Engineering Controls:

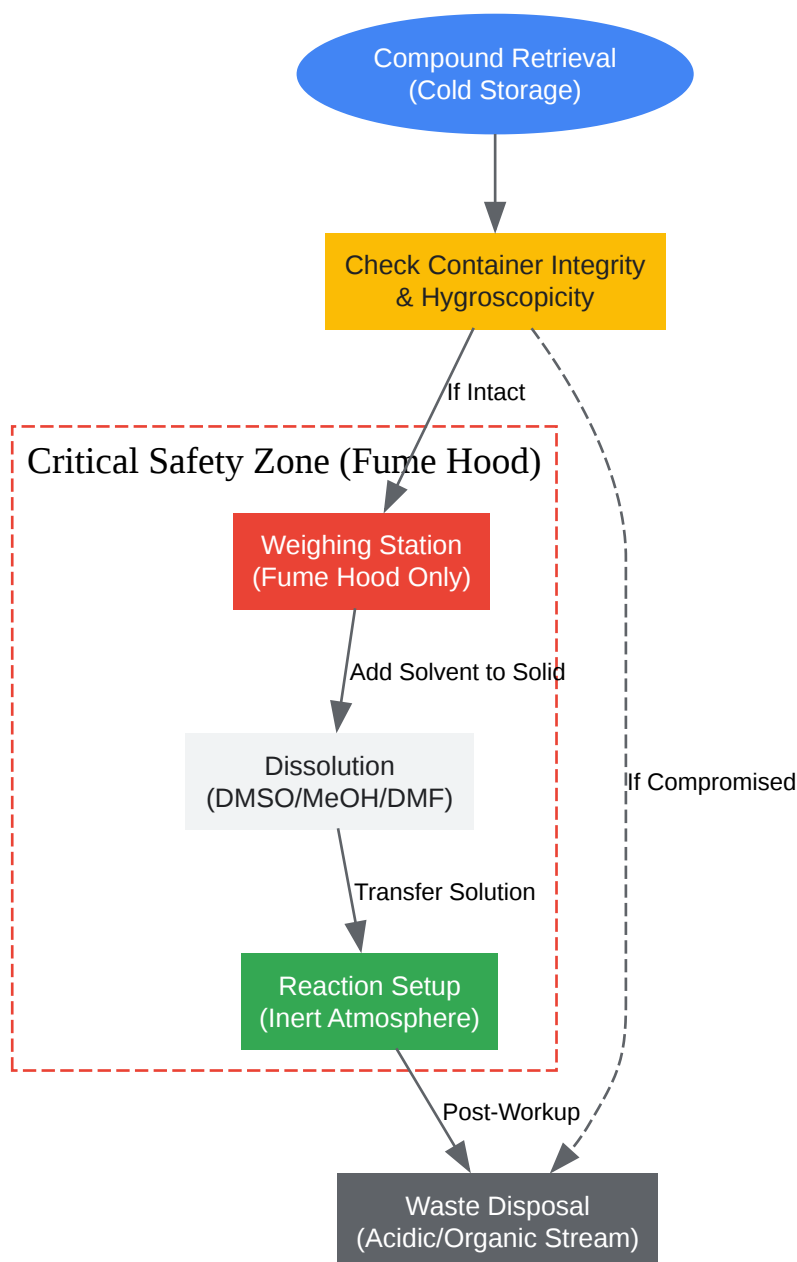
- **Primary:** All weighing and transfer operations must be conducted inside a certified Chemical Fume Hood.^[1]
- **Secondary:** Use static-dissipative weighing boats to prevent dust scattering (sulfones can be static-prone).^[1]

Personal Protective Equipment (PPE):

- **Hands:** Nitrile gloves (minimum thickness 0.11 mm).^[1] Double gloving recommended during dissolution in DMSO/DMF due to enhanced permeation of the solvent.^[1]
- **Eyes:** Chemical splash goggles.^[1]
- **Body:** Lab coat with extended cuffs; closed-toe shoes.

Visualization: Operational Safety Workflow

The following diagram outlines the decision logic for safe handling from storage to reaction setup.



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Caption: Operational logic for handling **4-(Methylsulfonyl)cyclohexanecarboxylic acid**, emphasizing containment.

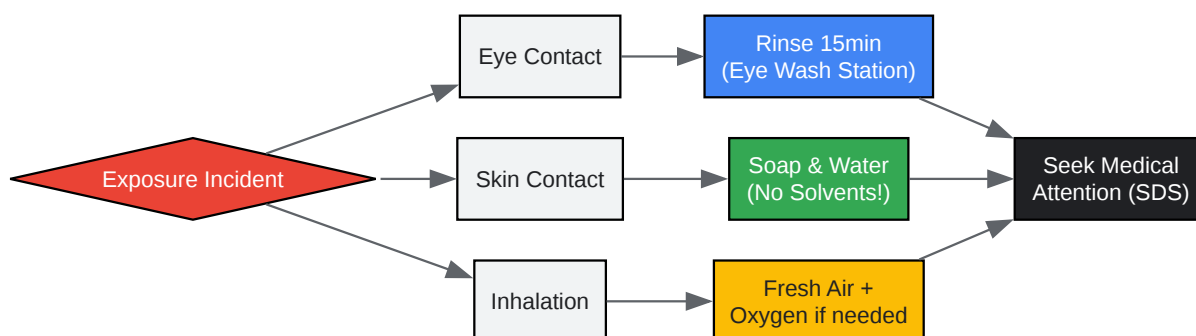
Part 4: Emergency Response & First Aid[1]

In the event of exposure, the bifunctional nature of the molecule (acidic + polar) dictates the response. The polarity facilitates rapid absorption through mucous membranes, necessitating immediate dilution.

Exposure Response Matrix

Exposure Route	Immediate Action	Scientific Rationale
Eye Contact	Rinse immediately with water for 15+ mins.[1] Lift eyelids.[1]	Acidic solids can cause corneal opacity; immediate neutralization by dilution is critical.[1]
Skin Contact	Wash with soap and water.[1] Do not use organic solvents.	Solvents like ethanol/DMSO may increase transdermal absorption of the sulfone moiety.[1]
Inhalation	Move to fresh air.[1][2] If breathing is difficult, give oxygen.[1]	Fine acidic dust causes bronchoconstriction; fresh air stops the irritant load.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Drink water.	Prevents re-exposure of the esophagus to the acidic compound.[1]

Visualization: Emergency Decision Tree



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Caption: Rapid response decision tree for exposure incidents involving acidic pharmaceutical intermediates.

Part 5: Storage & Stability[2]

- Storage Condition: Store at 2-8°C (Refrigerated).
- Atmosphere: Inert gas (Nitrogen or Argon) recommended.[1]
- Rationale: While sulfones are stable, the carboxylic acid functionality can be hygroscopic.[1] Moisture absorption can lead to clumping and hydrolysis of downstream activated esters.[1] Keeping it dry and cool preserves the reagent's stoichiometry for precise coupling reactions. [1]
- Incompatibilities: Strong oxidizing agents, strong bases.[1]

References

- National Center for Biotechnology Information. (n.d.).[1] PubChem Compound Summary for CID 7413, Cyclohexanecarboxylic acid. Retrieved from [Link]
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